Technical Support Center: Recrystallization of Methyl 2-amino-4-hydroxybenzoate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Methyl 2-amino-4-hydroxybenzoate*
CAS No.:	*401568-70-5*
Cat. No.:	*B2623905*

Get Quote

Ticket ID: #REC-M2A4H-001 Assigned Specialist: Dr. A. Vance, Senior Application Scientist Status: Active Guide

Executive Summary & Compound Profile

You are likely working with **Methyl 2-amino-4-hydroxybenzoate**, a compound exhibiting amphoteric properties due to its amino (basic) and phenolic hydroxyl (acidic) groups. This structural duality makes it prone to oxidation (browning) and "oiling out" if the solvent system isn't perfectly balanced.

- CAS: 401568-70-5[1][2][3][4]
- Molecular Formula:

  [2][5]
- Target Purity: >98% (HPLC)

© 2026 BenchChem. All rights reserved.

- Appearance: Ideally off-white to pale yellow needles. Dark brown or sticky solids indicate significant oxidative degradation or residual mineral acids.

Solubility Profile (at 25°C)

Solvent	Solubility	Application Note
Methanol	High	Primary solvent for dissolution.
Ethanol	High	Good alternative, slightly higher boiling point.
Water	Low	Excellent anti-solvent.
Ethyl Acetate	Moderate/High	Good for extraction, can be used in non-polar precipitations.
Hexanes/Heptane	Insoluble	Anti-solvent for lipophilic removal.
DMSO	Very High	Avoid for recrystallization (hard to remove).

The "Golden Standard" Protocol: Methanol/Water System

This method is the most robust for this specific ester because it leverages the high solubility of the amino-ester in hot methanol and its sharp solubility drop in water.

Phase 1: Dissolution & Clarification

- Preparation: Place your crude solid in a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Solvent Addition: Add Methanol (MeOH) at a ratio of 5-7 mL per gram of crude material.
- Heating: Heat the mixture to a gentle reflux (~65°C).

© 2026 BenchChem. All rights reserved.

  - Scientist's Note: If the solid does not dissolve completely after 10 minutes of reflux, add more MeOH in 1 mL increments. Do not drown it; you want a near-saturated solution.

- Activated Charcoal Treatment (Critical Step):
  - If your solution is dark brown or red, remove the heat source, let it cool slightly (to stop boiling), and add Activated Charcoal (5-10 wt%).
  - Why? The amino-phenol moiety oxidizes easily to form colored quinoid impurities. Charcoal adsorbs these large, planar molecules.
  - Reflux for another 5-10 minutes.
- Hot Filtration: Filter the hot mixture through a pre-warmed Celite pad or sintered glass funnel to remove the charcoal.

Phase 2: Crystallization

- Reheating: Return the filtrate to a clean flask and bring it back to a gentle boil.
- Anti-Solvent Addition: Slowly add warm Deionized Water dropwise via the top of the condenser.
  - Endpoint: Stop adding water immediately when you see a persistent faint turbidity (cloudiness that doesn't go away after stirring).
- Clarification: Add a few drops of hot MeOH to just clear the turbidity. You now have a saturated solution at the limit of solubility.
- Controlled Cooling: Turn off the heat. Let the flask cool to room temperature undisturbed on the benchtop.
  - Self-Validating Check: If oil droplets form instead of crystals, reheat and add a small amount of MeOH. Oiling out means the water concentration is too high too quickly.
- Final Chill: Once at room temperature, place the flask in an ice bath (0-4°C) for 1 hour to maximize yield.

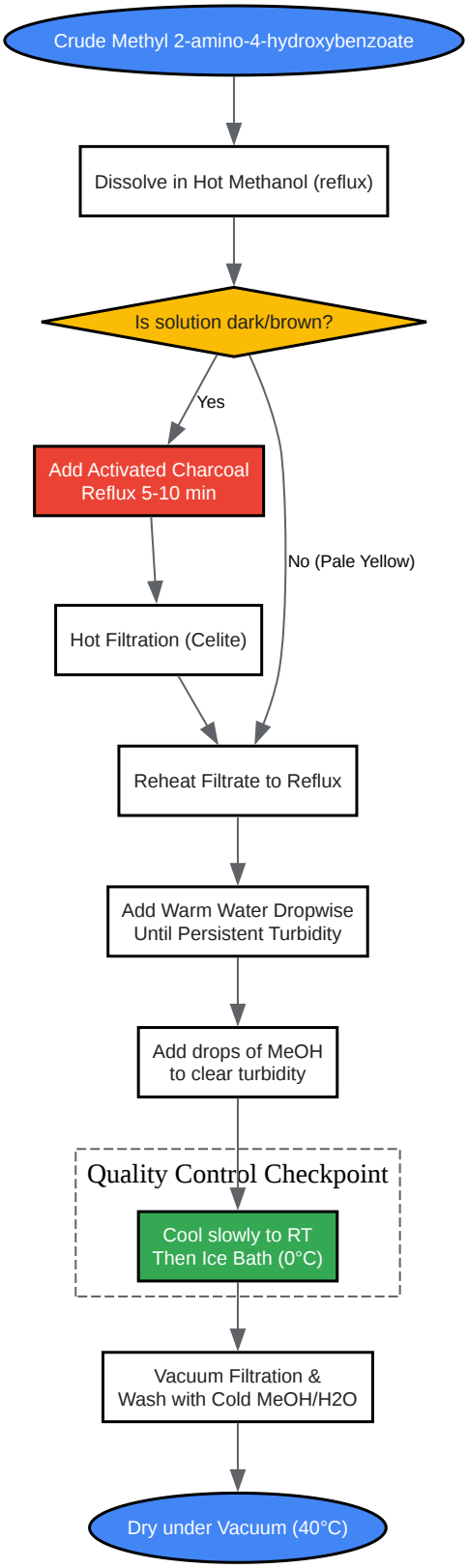
© 2026 BenchChem. All rights reserved.

Phase 3: Isolation

- Filtration: Collect the crystals via vacuum filtration using a Buchner funnel.
- Washing: Wash the filter cake with a cold (0°C) mixture of MeOH:Water (1:1).
- Drying: Dry under high vacuum at 40°C. Avoid higher temps to prevent oxidation.

Process Visualization (Workflow)

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Caption: Logical workflow for the purification of **Methyl 2-amino-4-hydroxybenzoate**, emphasizing the critical charcoal treatment step for oxidation removal.

Troubleshooting Guide (FAQ)

Q: My product is "oiling out" (forming a sticky goo) instead of crystallizing.

Diagnosis: This is a common issue with low-melting esters. It occurs when the solution becomes supersaturated with respect to the "liquid" phase before the "solid" phase, often because the solvent polarity changed too drastically. Corrective Action:

- Reheat the mixture until the oil redissolves.
- Add more Methanol. You likely added too much water. The solvent ratio should favor the alcohol slightly more.
- Seed it. If you have any pure crystals from a previous batch, add a tiny crystal when the solution reaches room temperature. This provides a template for the solid phase.

Q: The crystals are still brown after recrystallization.

Diagnosis: The amino-phenol oxidation products are trapped inside the crystal lattice. Corrective Action:

- Repeat the recrystallization.
- Increase Charcoal Load: Use 10-15 wt% activated charcoal.
- Add Sodium Bisulfite: Add a small amount of sodium bisulfite to the aqueous phase during the water addition step. This acts as a reducing agent to prevent further oxidation during the process.

Q: Can I use Ethyl Acetate/Hexanes instead?

Answer: Yes. This is the Alternative Protocol.

- Dissolve the crude in the minimum amount of hot Ethyl Acetate.

© 2026 BenchChem. All rights reserved.

- Slowly add hot Hexanes (or Heptane) until cloudy.
- Cool slowly. Scientist's Note: This system is better if your main impurities are very polar (like salts or unreacted acids), but Methanol/Water is generally superior for removing the colored oxidative impurities associated with this specific compound.

Q: What is the expected melting point?

Answer: Pure **Methyl 2-amino-4-hydroxybenzoate** should melt between 154-158°C. If your melting point is broad (e.g., 145-152°C), the material is still wet or impure.

References

- American Elements.**Methyl 2-amino-4-hydroxybenzoate** Product Information. Available at: [Link]
- PrepChem.General Methods for Anthranilate Ester Purification. (Adapted from standard protocols for methyl anthranilate synthesis). Available at: [Link]
- University of Rochester.Solvents for Recrystallization: General Guidelines for Amino-Esters. Available at: [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. SY153856,Product Search,AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals;韶远科技（上海）有限公司 [accelachem.com]
- 2. americanelements.com [americanelements.com]
- 3. Methyl 2-amino-4-hydroxybenzoate | 401568-70-5 [chemicalbook.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. biosynth.com [biosynth.com]

- To cite this document: BenchChem. [Technical Support Center: Recrystallization of Methyl 2-amino-4-hydroxybenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2623905/docs#technical-support-center-recrystallization-of-methyl-2-amino-4-hydroxybenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check